

Safeguarding Your Research: Essential Safety and Logistical Protocols for Handling Progesterone-13c2

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Compound of Interest

Compound Name: Progesterone-13c2

Cat. No.: B15141739

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, particularly when handling specialized compounds like **Progesterone-13c2**. Adherence to strict safety and disposal protocols is not just a matter of compliance but a cornerstone of responsible research. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Progesterone-13c2**.

Hazard Identification and Personal Protective Equipment (PPE)

Progesterone-13c2 is classified as a substance that is suspected of causing cancer and reproductive harm.^[1] It may also be harmful if inhaled, ingested, or comes into contact with skin, potentially causing respiratory and eye irritation.^{[1][2]} Therefore, stringent protective measures are necessary.

The following table summarizes the required personal protective equipment when handling **Progesterone-13c2**.

PPE Category	Required Equipment	Specifications and Usage
Respiratory Protection	Approved supplied air respirator or self-contained breathing apparatus	To be used in cases of inadequate ventilation to prevent inhalation of dust or vapors.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred. Consider double gloving for enhanced protection.[3][4]
Eye Protection	Chemical goggles or face shield with safety glasses	To protect against splashes, mists, or aerosols.[1][3]
Skin and Body Protection	Protective clothing, lab coat, or impermeable body covering	To minimize skin contact.[1][5]

Operational Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Progesterone-13c2** and ensuring the safety of laboratory personnel.

Aspect	Protocol
Ventilation	Handle in a well-ventilated area or use a ventilated enclosure.[1][5]
Hygiene	Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[1]
Storage	Store at room temperature, away from light and moisture, in a tightly closed container.[1] Some forms may require storage at -80°C or -20°C for long-term stability.[6]
Spill Management	In case of a spill, avoid creating dust.[5] Take up mechanically (sweeping, shoveling) and collect in a suitable container for disposal.[1] For larger spills, lightly mist with water to contain dust before vacuuming or wet wiping.[5]

First Aid Procedures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[7]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water.[7][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice/attention.[1]

Disposal Plan

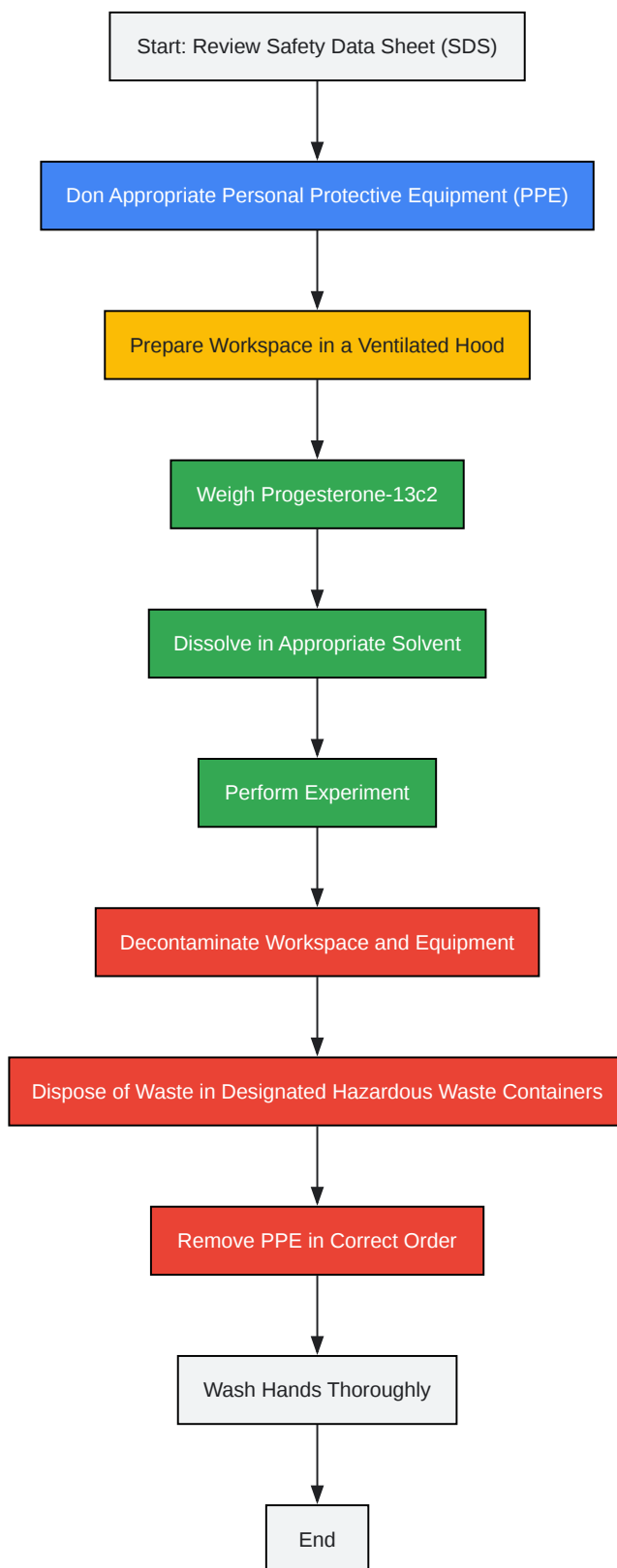
The disposal of **Progesterone-13c2** and its containers must be handled with care to prevent environmental contamination and ensure compliance with regulations.

Waste Type	Disposal Method
Unused Product	Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service. [1]
Contaminated Materials	Dispose of contaminated gloves, clothing, and other materials as hazardous waste in accordance with federal, state, and local environmental control regulations. [1] [8]
Empty Containers	Dispose of as unused product. [1]

Do not allow the substance to enter drains or water courses.[\[1\]](#)

Experimental Workflow for Handling **Progesterone-13c2**

The following diagram outlines the standard procedure for safely handling **Progesterone-13c2** in a laboratory setting.



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